

# Panthenyl ethyl ether metabolic fate in skin

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## Compound Focus: Panthenyl ethyl ether

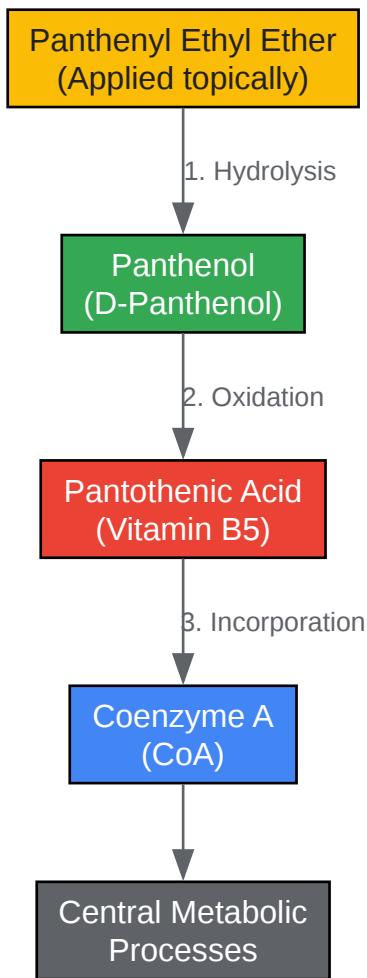
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## Metabolic Fate and Function

**Panthenyl ethyl ether** is metabolized in the skin through a sequential process to become an active component of central metabolism, as shown in the diagram below:



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This metabolic conversion is the basis for its biological functions in cosmetic formulations [1] [2]:

- **Skin Care:** It helps stabilize the skin surface's metabolism, retains the skin's natural moisture balance, and stimulates cell regeneration [2].
- **Fundamental Role:** Pantothenic acid, as a constituent of Coenzyme A, is essential for numerous metabolic processes, including energy production and lipid synthesis [1] [2].

## Key Physicochemical and Commercial Data

For research and development purposes, key data is summarized in the tables below.

**Table 1: Physicochemical Profile of Panthenyl Ethyl Ether**

Property	Description / Value
IUPAC Name	(2R)-N-(3-ethoxypropyl)-2,4-dihydroxy-3,3-dimethylbutanamide [1]
Molecular Formula	C <sub>11</sub> H <sub>23</sub> NO <sub>4</sub> [1]
Molecular Weight	233.3 g/mol [1]
CAS Number	667-83-4 [1] [2] [3]
Solubility	Soluble in water, alcohol, propylene glycol, glycerin; miscible with various cosmetic oils; insoluble in paraffin and mineral oils [1] [2].
Stability	Stable to oxygen and light; stable in neutral to slightly acidic conditions (pH 4-7.5); susceptible to hydrolytic cleavage in strong acids or alkalis [1] [2].

Table 2: Market and Application Overview

Aspect	Details
Primary Functions	Antistatic agent and hair conditioning agent in formulations [2] [3].
Recommended Concentration	0.5% to 5% in cosmetic formulations [1] [2].
Market Scope (2024)	Estimated at USD 150 - 300 Million [4] [5].
Projected Market (2033)	Expected to reach USD 250 - 500 Million [4] [5].

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## References

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